

Sarasinocide C1 chemical properties and characterization

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Compound of Interest

Compound Name: Sarasinocide C1

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Sarasinocide C1: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

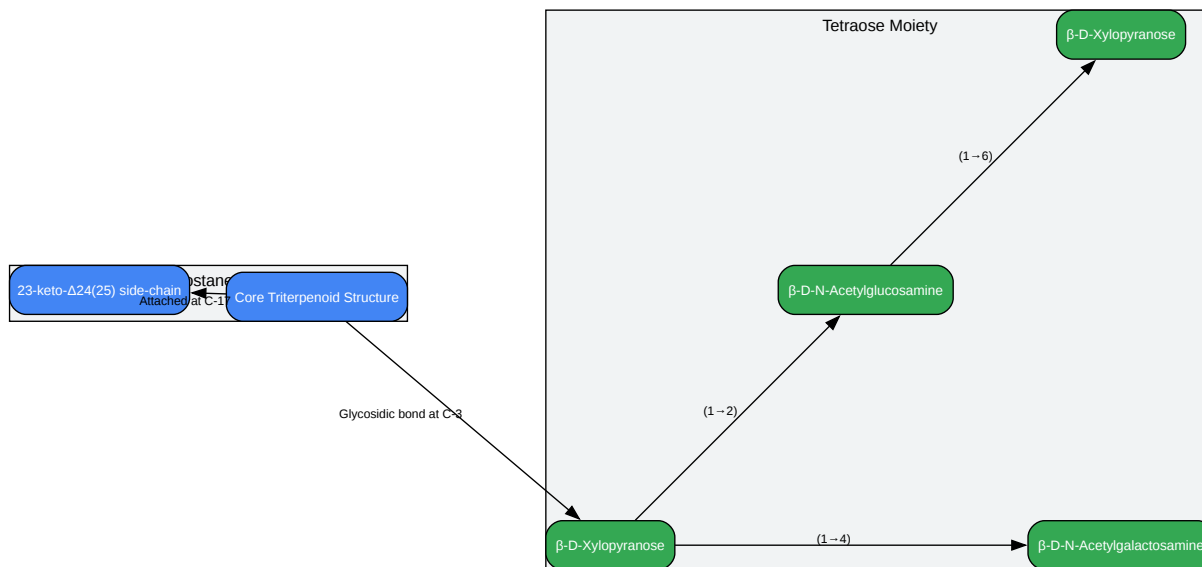
Introduction

Sarasinocide C1 is a complex triterpenoid saponin first isolated from the marine sponge *Asteropus sarasinosum*.^[1] It belongs to the sarasinocide family, a class of 30-norlanostane glycosides that have attracted interest for their structural diversity and potential biological activities.^{[2][3]} Sarasinocides are characterized by a norlanostane triterpenoid aglycone linked to an oligosaccharide chain.^{[2][3]} This technical guide provides a detailed overview of the chemical properties, characterization, and isolation of **Sarasinocide C1**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical Properties and Structure

Sarasinocide C1 is a yellowish, amorphous solid.^[3] Its molecular formula has been determined as $C_{55}H_{87}N_2O_{20}$ by high-resolution electrospray ionization mass spectrometry (HRESIMS).^[3] The structure of **Sarasinocide C1** consists of a 30-norlanostane aglycone and a tetraose moiety.^[4] The carbohydrate portion is β -d-Xylp-(1 \rightarrow 6)- β -d-GlcNAcp-(1 \rightarrow 2)-[β -d-GalNAcp-(1 \rightarrow 4)]- β -d-Xylp.^[4]

General Structure of Sarasinoside C1



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Caption: General chemical structure of **Sarasinoside C1**.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₅₅ H ₈₇ N ₂ O ₂₀	[3]
Protonated Adduct [M+H] ⁺	m/z 1097.6000	[3]
Appearance	Yellowish, amorphous solid	[3]

Characterization

The structural elucidation of **Sarasinocide C1** has been accomplished through a combination of spectroscopic techniques, primarily High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HRESIMS) in positive ion mode is used to determine the exact mass and molecular formula of **Sarasinocide C1**.^[3] The protonated molecular ion $[M+H]^+$ is observed at an m/z of 1097.6000, which corresponds to the molecular formula $C_{55}H_{87}N_2O_{20}$.^[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Both 1D (1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are essential for the complete structural assignment of **Sarasinocide C1**.^[3] The full assignment of the 1H and ^{13}C NMR spectra in CD_3OD has been reported.^[3]

^{13}C NMR Chemical Shifts (CD_3OD , 125 MHz) for the Carbohydrate Moiety of a Related Sarasinocide

Position	Xylose (1')	GlcNAc (1'')	GalNAc (1''')	Xylose (1''')
1	107.4	102.5	-	-
2	78.8	58.4	-	-
3	78.2	77.5	-	-
4	80.2	72.9	-	-
5	64.8	78.8	-	-
6	-	70.6	-	-

Note: This table is based on data for a closely related sarasinocide and serves as a representative example.^[5] Complete data for **Sarasinocide C1** can be found in the supporting information of specialized publications.

¹H NMR Chemical Shifts (CD₃OD, 500 MHz) for the Carbohydrate Moiety of a Related Sarasinoside

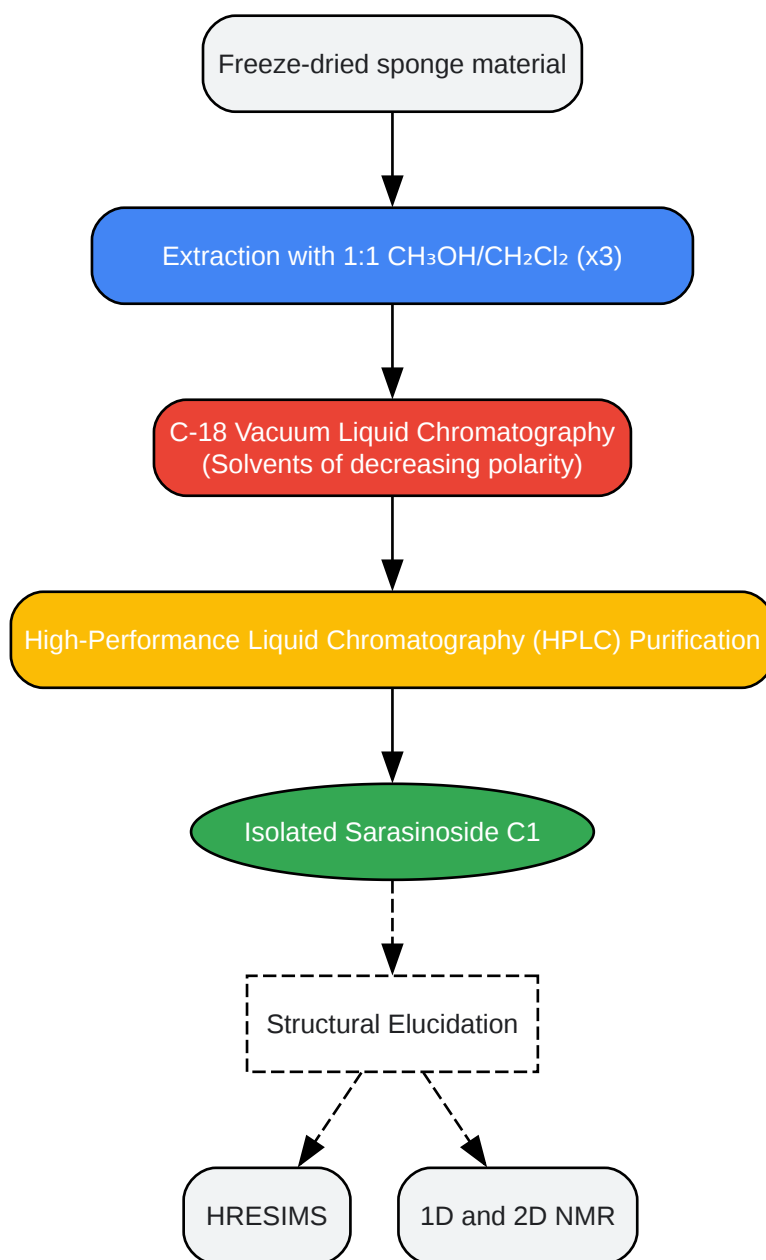
Position	Xylose (1')	GlcNAc (1'')	GalNAc (1''')	Xylose (1''''')
1	4.31 (d, 7.5)	4.86 (d, 8.2)	-	-
2	3.91 (m)	3.67 (m)	-	-
3	3.54 (t, 6.5)	3.40 (m)	-	-
4	3.68 (m)	3.15 (m)	-	-
5	3.16 (m); 3.85 (m)	3.68 (m)	-	-
6	-	4.10 (dd, 12.4, 1.0); 3.77 (dd, 12.4, 4.9)	-	-

Note: This table is based on data for a closely related sarasinoside and serves as a representative example.[5] Complete data for **Sarasinoside C1** can be found in the supporting information of specialized publications.

Experimental Protocols

Isolation and Purification

The following is a general protocol for the isolation and purification of **Sarasinoside C1** from the marine sponge *Melophlus sarasinorum*. [3]



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